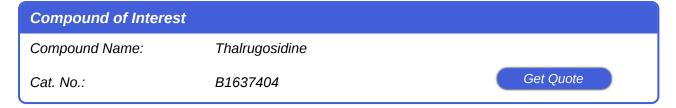


Thalrugosidine: A Technical Overview of its Chemical Properties and Biological Activities

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Thalrugosidine is a bisbenzylisoquinoline alkaloid first isolated from Thalictrum rugosum. This technical guide provides a comprehensive overview of its chemical identifiers, and available data on its biological activities. The information is intended to support further research and development efforts related to this natural compound.

Chemical Identifiers

A summary of the key chemical identifiers for **Thalrugosidine** is presented in Table 1. This data is crucial for the accurate identification and characterization of the compound in experimental settings.



Identifier	Value	Source
CAS Number	33954-34-6	[1]
Molecular Formula	C38H42N2O7	[2]
Molecular Weight	638.7 g/mol	[2]
IUPAC Name	(3S,22S)-10,11,16,27- tetramethoxy-4,21-dimethyl- 13,29-dioxa-4,21- diazaheptacyclo[28.2.2.1 ¹⁴ ,1 ⁸ .1 2 ⁴ ,2 ⁸ .0 ³ ,8.0 ⁷ ,1 ² .0 ²² ,3 ⁶]hexatriacon ta- 1(33),7(12),8,10,14(36),15,17, 24(35),25,27,30(34),31- dodecaen-15-ol	[2]
Canonical SMILES	CN1CCC2=CC(=C(C3=C2[C @@H]1CC4=CC(=C(C=C4)O C)OC5=CC=C(C[C@H]6C7=C C(=C(C(=C7CCN6C)O3)OC)O C)C=C5)O)OC	[2]
InChI	InChI=1S/C38H42N2O7/c1-39-16-14-26-27-21-33(44-5)37(45-6)36(26)47-38-34-24(20-32(43-4)35(38)41)13-15-40(2)29(34)18-23-9-12-30(42-3)31(19-23)46-25-10-7-22(8-11-25)17-28(27)39/h7-12,19-21,28-29,41H,13-18H2,1-6H3/t28-,29-/m0/s1	[2]
InChlKey	NVIHKJYGMWNYEP- VMPREFPWSA-N	[2]
PubChem CID	5321920	[2]



Biological Activities and Potential Signaling Pathways

Thalrugosidine has been reported to exhibit antimicrobial and antileishmanial activities.[2][3] As a bisbenzylisoquinoline alkaloid, its mechanism of action may involve the modulation of key cellular signaling pathways. While the specific pathways affected by **Thalrugosidine** are not yet fully elucidated, related compounds in this class are known to influence pathways such as NF-κB, which plays a central role in inflammation and immune responses.

The diagram below illustrates a hypothetical workflow for investigating the anti-inflammatory and antimicrobial effects of **Thalrugosidine**, potentially through the inhibition of the NF-κB signaling pathway.

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